

# Physical properties of geranylacetone like boiling point and density

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## Compound of Interest

Compound Name: Geranylacetone

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## An In-Depth Technical Guide to the Physical Properties of Geranylacetone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the key physical characteristics of **geranylacetone**, a naturally occurring unsaturated ketone found in various plants like rice, mango, and tomatoes.[1] It serves as a crucial intermediate in the synthesis of valuable compounds such as Vitamin E.[2] This document presents its boiling point and density, outlines experimental protocols for their determination, and illustrates the relationships between its core physical attributes.

## Physical Properties of Geranylacetone

**Geranylacetone** is a colorless to pale yellow oily liquid with a characteristic floral, green aroma.[2][3][4] Its chemical formula is  $C_{13}H_{22}O$ , and it has a molar mass of approximately 194.31 g/mol .[2][5][6]

## Quantitative Data Summary

The boiling point and density of **geranylacetone** have been reported across various sources. The boiling point is notably dependent on pressure.

Physical Property	Value	Conditions
Boiling Point	254-258 °C	at standard atmospheric pressure (760 mmHg)[7][8]
250 °C	at 101.3 kPa[2][3]	
247 °C	at 760 mmHg[4][9]	
126-128 °C	at 10 mmHg[1][5]	
124 °C	at 10 mmHg[10]	
105 °C	at 3.75 mmHg[4]	
92-93 °C	at 2.50 mmHg[9]	
Density	0.8698 g/cm <sup>3</sup>	at 20 °C[5]
0.8729 g/cm <sup>3</sup>	at 20 °C[3]	
~0.87 g/mL	at 20 °C[2]	
0.873 g/mL	at 25 °C[8]	
0.861-0.873 g/mL	at 25 °C[1][9]	

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and density of a liquid compound such as **geranylacetone**.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11] Distillation and the capillary method are two common techniques for its determination.[12][13]

#### 1. Micro-Boiling Point Determination using the Capillary Method

This method is suitable when only a small amount of the sample is available.

- Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or a MelTemp apparatus)[14]
- Rubber band or wire to attach the test tube and thermometer
- Procedure:
  - A small amount of **geranylacetone** (a few milliliters) is placed into the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the **geranylacetone** in the test tube.
  - The test tube is attached to a thermometer.
  - The assembly is heated in an oil bath.
  - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
  - Upon reaching the boiling point, the vapor pressure of the **geranylacetone** will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the capillary tube.[13]
  - The heat source is then removed, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[11]

## 2. Boiling Point Determination by Distillation

For larger sample volumes, simple distillation provides an accurate measurement of the boiling point.[12][15]

- Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Procedure:
  - The distillation flask is filled with **geranylacetone** (not more than two-thirds full).
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The **geranylacetone** is heated to a gentle boil.
  - As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
  - The stable temperature reading during the collection of the distillate in the receiving flask is the boiling point of **geranylacetone**.[\[12\]](#)

## Determination of Density

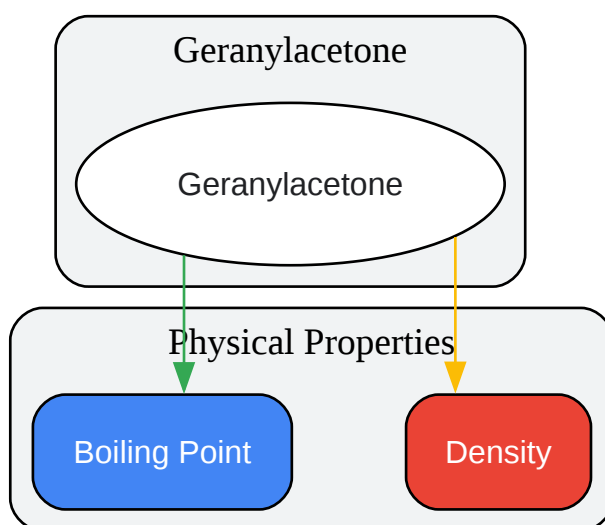
Density is defined as the mass of a substance per unit volume. The pycnometer method is a precise way to determine the density of a liquid.

- Apparatus:
  - Pycnometer (a glass flask with a specific volume)
  - Analytical balance
  - Thermometer
- Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance ( $m_{\text{pycnometer}}$ ).
- The pycnometer is filled with distilled water of a known temperature and weighed again ( $m_{\text{pycnometer+water}}$ ). The temperature of the water is recorded.
- The pycnometer is emptied and thoroughly dried.
- The pycnometer is then filled with **geranylacetone** at the same temperature and weighed ( $m_{\text{pycnometer+geranylacetone}}$ ).
- The density of **geranylacetone** is calculated using the following formulas:
  - Mass of water =  $m_{\text{pycnometer+water}} - m_{\text{pycnometer}}$
  - Volume of pycnometer = Mass of water / Density of water at the recorded temperature
  - Mass of **geranylacetone** =  $m_{\text{pycnometer+geranylacetone}} - m_{\text{pycnometer}}$
  - Density of **geranylacetone** = Mass of **geranylacetone** / Volume of pycnometer

## Logical Relationships of Physical Properties

The physical properties of a compound like **geranylacetone** are intrinsic characteristics that are determined by its molecular structure.



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Caption: Core physical properties of **Geranylacetone**.

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